

An In-depth Technical Guide to the Solubility of Mordant Blue 29

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Mordant Blue 29

Cat. No.: B15547470

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This technical guide provides a comprehensive overview of the solubility of **Mordant Blue 29** (also known as Chrome Azurol S), a triphenylmethane acid dye widely used in analytical chemistry. Understanding the solubility of this compound in various solvents is critical for its application in spectrophotometric determination of metal ions, as well as for its potential use in other research and development contexts.

Core Properties of Mordant Blue 29

Mordant Blue 29 is a dark-brown crystalline powder.^{[1][2]} It is known to be soluble in water and slightly soluble in ethanol.^{[2][3][4]} The aqueous solution of **Mordant Blue 29** typically appears as a brown-yellow or red-brown color.^{[1][3]}

Quantitative Solubility Data

The solubility of a substance is a quantitative measure of the maximum amount of that substance that can dissolve in a given amount of solvent at a specific temperature. For **Mordant Blue 29**, the following quantitative solubility data has been reported:

Solvent	Concentration	Conditions
Water (H ₂ O)	4 mg/mL	Requires ultrasonic treatment and heating to 60°C.[5]
Dimethyl Sulfoxide (DMSO)	4 mg/mL	Requires ultrasonic treatment and heating to 60°C.[5]

It is important to note that for DMSO, using a non-hygroscopic (newly opened) solvent is crucial as absorbed moisture can significantly impact the solubility.[5]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **Mordant Blue 29**. This method is based on the principle of preparing a saturated solution and then quantifying the dissolved solute.

Objective: To determine the solubility of **Mordant Blue 29** in a specific solvent at a given temperature.

Materials:

- **Mordant Blue 29**
- Selected solvent(s) of high purity
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- Spectrophotometer
- Volumetric flasks and pipettes

- Syringe filters (0.45 μm)

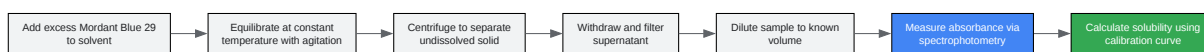
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Mordant Blue 29** to a known volume of the solvent in a sealed container. This ensures that the solution becomes saturated.
- **Equilibration:** Place the sealed container in a thermostatic shaker or water bath set to the desired temperature. Allow the mixture to equilibrate for a set period (e.g., 24-48 hours) with continuous agitation to ensure that the maximum amount of solute has dissolved.
- **Phase Separation:** After equilibration, centrifuge the solution at a high speed to pellet the undissolved solid.
- **Sample Withdrawal and Dilution:** Carefully withdraw a known volume of the clear supernatant. To avoid aspirating any solid particles, it is advisable to use a syringe fitted with a filter. Dilute the withdrawn sample with the same solvent to a concentration that falls within the linear range of a previously established calibration curve.
- **Spectrophotometric Analysis:** Measure the absorbance of the diluted solution at the maximum absorption wavelength (λ_{max}) of **Mordant Blue 29**.
- **Calculation of Solubility:** Use the absorbance value and the calibration curve to determine the concentration of **Mordant Blue 29** in the diluted sample. Back-calculate to find the concentration in the original saturated solution, which represents the solubility.

Calibration Curve: A calibration curve is essential for accurately determining the concentration of the dissolved dye. This is prepared by measuring the absorbance of a series of standard solutions of known concentrations of **Mordant Blue 29** in the same solvent.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Mordant Blue 29**.



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Caption: Experimental workflow for determining dye solubility.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Mordant Blue 29]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15547470/docs#an-in-depth-technical-guide-to-the-solubility-of-mordant-blue-29\]](https://www.benchchem.com/product/b15547470/docs#an-in-depth-technical-guide-to-the-solubility-of-mordant-blue-29)

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